

Application Note & Detailed Synthesis Protocol for 8-Nitroquinolin-5-amine

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Compound of Interest

Compound Name: 8-Nitroquinolin-5-amine

CAS No.: 42606-39-3

Cat. No.: B1366455

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive, in-depth technical protocol for the synthesis of **8-Nitroquinolin-5-amine**, a valuable building block in medicinal chemistry and materials science. The described methodology is based on established and reliable chemical transformations, ensuring a high degree of reproducibility and yield.

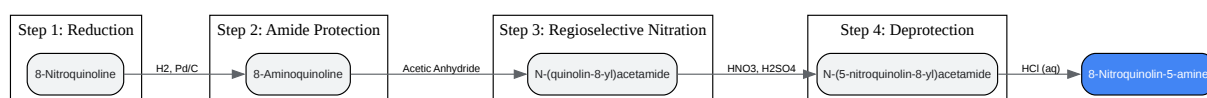
Introduction: The Significance of 8-Nitroquinolin-5-amine

Quinoline and its derivatives are a cornerstone of heterocyclic chemistry, forming the structural core of numerous pharmaceuticals and functional materials. The introduction of both a nitro group and an amino group onto the quinoline scaffold, as in **8-Nitroquinolin-5-amine**, creates a molecule with unique electronic and chemical properties. These functional groups provide handles for further chemical modifications, making it a versatile intermediate for the synthesis of more complex molecules with potential applications in areas such as anticancer agents and specialized dyes. The strategic placement of the nitro and amino groups at positions 8 and 5, respectively, influences the molecule's reactivity and potential biological activity.

This document outlines a robust, multi-step synthesis to obtain **8-Nitroquinolin-5-amine**, beginning with the readily available precursor, 8-nitroquinoline. The synthetic strategy involves a reduction, a protection step, a regioselective nitration, and a final deprotection.

Overall Synthetic Scheme

The synthesis of **8-Nitroquinolin-5-amine** can be achieved through a four-step process, designed for high yield and purity.



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